

Operational Guide: Disposal of 5-Chloro-2-methylquinazoline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Chloro-2-methylquinazoline

Cat. No.: B11912165

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Chemical Profile & Hazard Identification

Crucial Verification: Before proceeding, verify the identity of the substance. Do NOT confuse this compound with 5-Chloro-2-methyl-4-isothiazolin-3-one (CMIT), a common biocide with different acute toxicity profiles.

Parameter	Data
Chemical Name	5-Chloro-2-methylquinazoline
CAS Number	1357301-51-9
Molecular Formula	C ₉ H ₇ ClN ₂
Physical State	Solid (typically off-white to yellow powder)
Primary Hazards	Irritant (Skin/Eye/Respiratory), Aquatic Toxicity. [1] Thermal decomposition releases Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx).
RCRA Status	Not P-listed or U-listed. Classify as Characteristic Hazardous Waste (Toxic/Irritant) or Halogenated Organic.

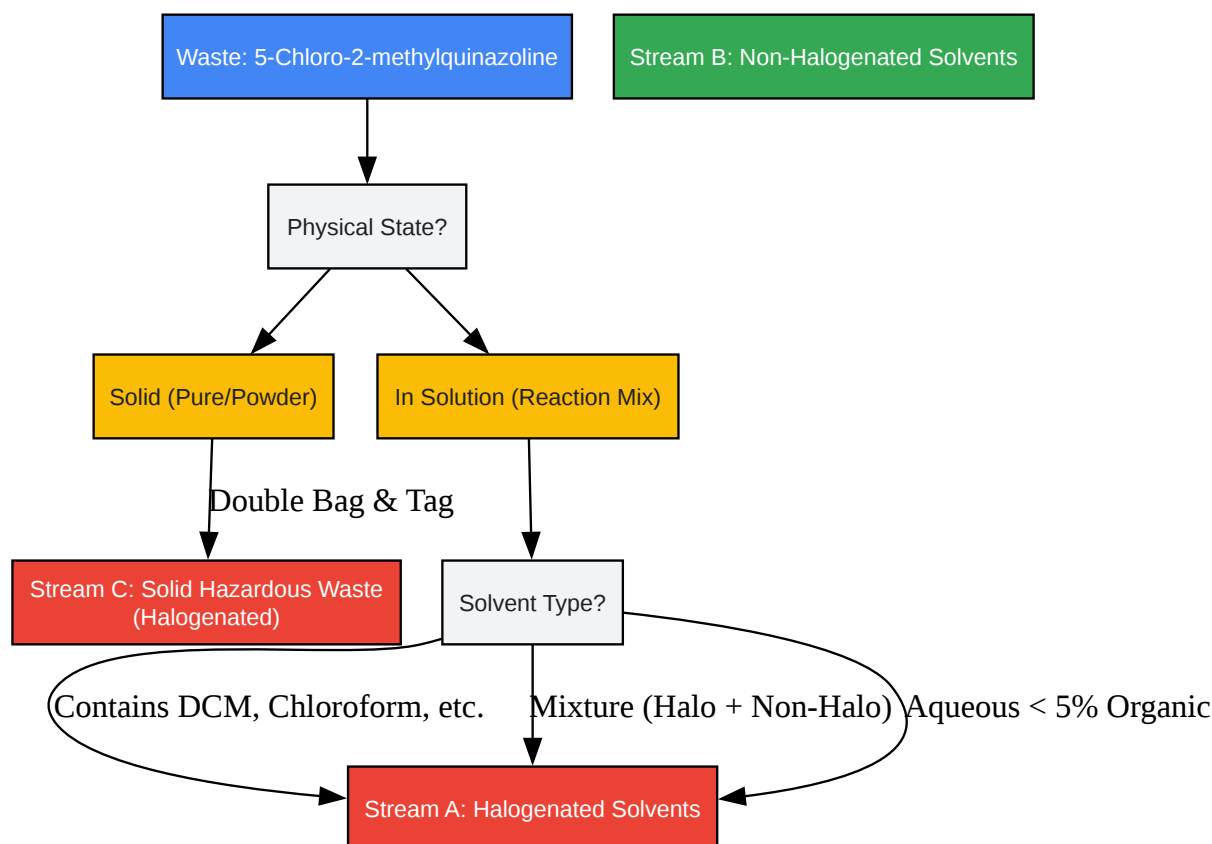
Pre-Disposal Segregation Strategy

Proper segregation is the single most critical step in the disposal workflow. As a halogenated heteroaromatic compound, this substance requires high-temperature incineration to prevent the formation of dioxins and to manage acidic byproducts.

The Golden Rule: Never mix **5-Chloro-2-methylquinazoline** with non-halogenated solvents or oxidizers.

Segregation Logic Flow

Use the following logic to determine the correct waste stream.



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Figure 1: Decision matrix for segregating **5-Chloro-2-methylquinazoline** waste. Note that mixtures of halogenated and non-halogenated substances default to the Halogenated stream.

[2]

Step-by-Step Disposal Protocol

Scenario A: Solid Waste (Pure Substance or Contaminated Debris)

- Primary Containment: Place the solid **5-Chloro-2-methylquinazoline** into a clear, sealable polyethylene bag (minimum 2 mil thickness).
- Secondary Containment: Place the sealed bag into a wide-mouth High-Density Polyethylene (HDPE) waste jar.
 - Why HDPE? It provides resistance to residual acidity and physical protection.
- Labeling: Apply a hazardous waste label immediately.
 - Constituents: "**5-Chloro-2-methylquinazoline**, Solid."
 - Hazard Checkboxes: Check "Toxic" and "Irritant."

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquor)

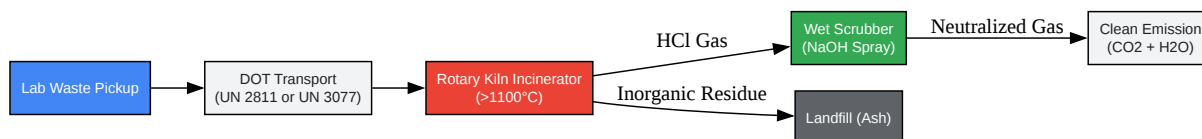
- Quenching (If Reactive): If the quinazoline is part of a reaction mixture containing reagents (e.g., POCl_3 , Thionyl Chloride), quench carefully before disposal to neutralize reactive species.
- pH Adjustment: Ensure the waste solution is between pH 5 and 9. If highly acidic (due to hydrolysis releasing HCl), neutralize with Sodium Bicarbonate.
- Container Selection: Use a dedicated "Halogenated Solvent" carboy (typically amber glass or fluorinated HDPE).
- Bulking: Do not fill beyond 90% capacity to allow for thermal expansion.

Professional Destruction & Logistics

Once the waste leaves your laboratory, it enters the regulated disposal chain. Understanding this ensures you label it correctly to prevent downstream accidents.

The Incineration Cycle

Because this molecule contains Chlorine attached to a stable aromatic ring, simple combustion is insufficient and dangerous.



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Figure 2: The destruction lifecycle. High temperatures are required to break the quinazoline ring, and scrubbers are mandatory to capture the resulting HCl gas.

Disposal Codes (for Manifests):

- US DOT: Likely UN 2811 (Toxic solid, organic, n.o.s.) or UN 3077 (Environmentally hazardous substance, solid, n.o.s.) depending on specific toxicity data.
- Waste Profile: Must be profiled as "Halogenated Organic" to ensure it is routed to a facility with acid gas scrubbing capabilities.

Emergency Spill Response

For spills < 50g inside a fume hood.

- PPE: Wear nitrile gloves (double gloving recommended), lab coat, and safety goggles.
- Containment: If solid, avoid generating dust. Cover with a damp paper towel to weigh down the powder.
- Cleanup:
 - Solids: Scoop carefully into a waste bag. Wipe the surface with a solvent-soaked pad (acetone or ethanol) to pick up residue.

- Liquids: Absorb with vermiculite or a commercial "Organic" spill pad.
- Decontamination: Wash the surface with a mild detergent and water solution.
- Disposal: Place all cleanup materials (gloves, pads, scoops) into the Solid Hazardous Waste stream.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. [[Link](#)]
- PubChem. (2024). Compound Summary for CAS 1357301-51-9 (**5-Chloro-2-methylquinazoline**). National Library of Medicine. [[Link](#)]
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. [[Link](#)]

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Sources

- 1. Waste Code [[rcrainfo.epa.gov](https://www.epa.gov/rcra/rcra-waste-code)]
- 2. braun.matse.illinois.edu [braun.matse.illinois.edu]
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